

Physical and chemical properties of Thalirugidine

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Compound of Interest

Compound Name: *Thalirugidine*

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An In-depth Technical Guide to Thalirugidine

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Thalirugidine**, a naturally occurring bisbenzyltetrahydroisoquinoline alkaloid. The information is intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

Thalirugidine is a complex alkaloid isolated from the roots of *Thalictrum foliolosum*[1][2]. While some of its properties have been documented, specific quantitative data for several physical characteristics are not readily available in the public domain.

Table 1: Physical and Chemical Properties of **Thalirugidine**

Property	Value	Source(s)
Molecular Formula	C ₃₉ H ₄₆ N ₂ O ₈	[3]
Molecular Weight	670.8 g/mol	[4]
Monoisotopic Mass	670.32541643 Da	[4]
Appearance	White crystal or crystalline powder	[3]
Melting Point	Not available	[5][6]
Boiling Point	Not available	[5][6]
Solubility	Not available	[5]
Storage Condition	2-8°C	[3]

Table 2: Chemical Identifiers of **Thalirugidine**

Identifier	Value	Source(s)
IUPAC Name	(1S)-1-[[4-[5-[[[(1S)-5-hydroxy-6,7-dimethoxy-2-methyl-3,4-dihydro-1H-isoquinolin-1-yl]methyl]-2-methoxyphenoxy]phenyl]methyl]-6,7-dimethoxy-2-methyl-3,4-dihydro-1H-isoquinolin-5-ol	[4]
CAS Number	64215-95-8	[3][7][8][9]
Canonical SMILES	<chem>CN1CCC2=C(C(=C(C=C2[C@@H]1CC3=CC=C(C=C3)OC4=C(C=CC(=C4)C[C@H]5C6=CC(=C(C(=C6CCN5C)O)OC)OC)OC)OC)O</chem>	
InChI	InChI=1S/C39H46N2O8/c1-40-16-14-26-28(21-34(45-4)38(47-6)36(26)42)30(40)18-23-8-11-25(12-9-23)49-33-20-24(10-13-32(33)44-3)19-31-29-22-35(46-5)39(48-7)37(43)27(29)15-17-41(31)2/h8-13,20-22,30-31,42-43H,14-19H2,1-7H3/t30-,31-/m0/s1	
InChIKey	DITCAWDOTGUOAZ-CONSDPRKSA-N	[4]

Spectroscopic Data

Detailed spectroscopic data, including ¹H NMR, ¹³C NMR, Infrared (IR), and Mass Spectrometry (MS) spectra for **Thalirugidine**, are not available in the reviewed literature. The structural elucidation of **Thalirugidine** and related alkaloids from *Thalictrum foliolosum* was reportedly achieved using 1D and 2D NMR experiments, but the specific spectral data have not been published in an accessible format[2][10].

Experimental Protocols

Detailed, step-by-step experimental protocols for the isolation of **Thalirugidine** from *Thalictrum foliolosum* are not fully described in the available literature. While its isolation has been reported, the publications focus on the identification of a range of alkaloids from the plant rather than providing a detailed methodology for a specific compound[2][11][12]. Furthermore, there are no published reports on the total synthesis of **Thalirugidine**.

Biological Activity and Signaling Pathways

Thalirugidine is a member of the bisbenzyltetrahydroisoquinoline class of alkaloids[13].

- **Antioxidant Activity:** **Thalirugidine**, along with other bisbenzyltetrahydroisoquinoline alkaloids isolated from *Thalictrum foliolosum*, has demonstrated strong antioxidant activity in the ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) assay[13].
- **Antiproliferative and Cytotoxic Activities:** While not specified for **Thalirugidine** itself, other isoquinoline alkaloids isolated from *Thalictrum foliolosum* have shown antiproliferative activity against various cancer cell lines, including HL-60, PC-3, and MCF-7 cells[10][13]. The cytotoxic potential of **Thalirugidine** remains to be specifically investigated.

Currently, there is no information available regarding the specific mechanism of action or the signaling pathways through which **Thalirugidine** exerts its biological effects.

Visualizations

Due to the lack of available data on signaling pathways or detailed experimental workflows involving **Thalirugidine**, no diagrams can be generated at this time.

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